

Application Notes and Protocols: Octyl Octanoate as an Emollient in Skincare

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Compound of Interest

Compound Name: Octyl octanoate

Cat. No.: B1197113

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Introduction to Octyl Octanoate in Skincare

Octyl octanoate is a fatty acid ester derived from the reaction of octanol and octanoic acid.^[1] It functions as a versatile and effective emollient in a wide range of cosmetic and personal care products, including moisturizing creams, lotions, sunscreens, and anti-aging formulations.^[2] Its primary role is to soften and smooth the skin by forming a protective, non-greasy barrier that helps to lock in moisture.^[3] This attribute contributes to enhanced skin hydration and an improved skin feel. The demand for natural and green emollients in personal care products has been a key driver in the market growth of **octyl octanoate**.

Key Attributes:

- **Emollience:** Provides a soft and smooth appearance to the skin.
- **Non-greasy feel:** Imparts a desirable sensory profile in formulations.^[2]
- **Dispersing Agent:** Can be used to disperse pigments in color cosmetics.
- **Solvent:** Acts as a solvent for various cosmetic ingredients, including sunscreen actives.^[4]
- **Compatibility:** It is compatible with a wide range of cosmetic ingredients.^[4]

Mechanism of Action

The primary mechanism of action of **octyl octanoate** as an emollient is the formation of a thin, occlusive film on the surface of the stratum corneum. This lipid barrier reduces transepidermal water loss (TEWL), thereby increasing the water content of the skin and improving its hydration and flexibility. By filling the spaces between corneocytes, **octyl octanoate** contributes to a smoother and softer skin texture.

Data Presentation: Physicochemical and Sensory Properties

While comprehensive, direct comparative studies on **octyl octanoate** are limited in publicly available literature, the following tables summarize typical physicochemical properties and expected sensory performance based on its chemical nature and data from similar esters. Researchers can use the provided protocols to generate specific data for their formulations.

Table 1: Physicochemical Properties of **Octyl Octanoate**

Property	Value	Reference
Appearance	Colorless clear liquid (est.)	[5]
Molecular Formula	C16H32O2	[1]
Molecular Weight	256.42 g/mol	[1]
Specific Gravity @ 25°C	0.85900	[5]
Refractive Index @ 20°C	1.43500	[5]
Melting Point	-18.00 to -17.00 °C	[5]
Boiling Point	306.00 to 307.00 °C @ 760.00 mm Hg	[5]
Solubility	Soluble in alcohol; insoluble in water	[1]

Table 2: Typical Sensory and Performance Data for Emollients (Illustrative)

Parameter	Octyl Octanoate (Expected Profile)	Test Protocol Reference
Skin Hydration (Corneometer)	Increase in arbitrary units (AU)	Section 4.1.1
TEWL Reduction (Tewameter)	Decrease in g/m ² /h	Section 4.1.2
Spreadability	Moderate to High	Section 4.2.1
Viscosity	Low to Moderate	Section 4.2.2
Sensory: Greasiness	Low	Section 4.3
Sensory: Smoothness	High	Section 4.3
Sensory: Absorption	Fast	Section 4.3

Experimental Protocols

Evaluation of Skin Barrier Function and Hydration

This protocol outlines the procedure for quantifying the hydration level of the stratum corneum after the application of a formulation containing **octyl octanoate**.

Objective: To assess the moisturizing efficacy of a test formulation.

Materials:

- Corneometer® CM 825 (or equivalent)
- Test formulation containing **octyl octanoate**
- Control formulation (without **octyl octanoate**)
- Volunteer panel (n≥10) with normal to dry skin
- Standardized environmental conditions (20-22°C, 40-60% relative humidity)

Procedure:

- Acclimatization: Volunteers acclimatize to the controlled environment for at least 30 minutes.

- Site Demarcation: Mark two test areas of equal size (e.g., 2x2 cm) on the volar forearm of each volunteer.
- Baseline Measurement: Take baseline skin hydration readings from both test areas using the Corneometer.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation to one area and the control formulation to the other.
- Post-application Measurements: Measure skin hydration at specified time points (e.g., 1, 2, 4, 8, and 24 hours) after product application.
- Data Analysis: Calculate the mean change in hydration from baseline for both the test and control formulations at each time point. Statistical significance can be determined using appropriate tests (e.g., t-test or ANOVA).

Caption: Corneometry Experimental Workflow.

This protocol measures the rate of water evaporation from the skin, providing an indication of the skin barrier's integrity.

Objective: To evaluate the occlusive properties of a formulation containing **octyl octanoate**.

Materials:

- Tewameter® TM 300 (or equivalent open-chamber device)
- Test formulation containing **octyl octanoate**
- Control formulation (without **octyl octanoate**)
- Volunteer panel (n≥10)
- Standardized environmental conditions

Procedure:

- **Acclimatization and Site Demarcation:** Follow the same initial steps as in the Corneometry protocol.
- **Baseline Measurement:** Measure baseline TEWL from the designated test areas.
- **Product Application:** Apply a standardized amount of the test and control formulations to their respective areas.
- **Post-application Measurements:** Measure TEWL at specified time intervals.
- **Data Analysis:** Analyze the change in TEWL from baseline to determine the effect of the formulations on skin barrier function. A decrease in TEWL indicates improved barrier function.

Caption: TEWL Measurement Workflow.

Physical Characterization of Formulations

This protocol provides a method to quantify the spreadability of a topical formulation.

Objective: To determine the ease of application of a formulation containing **octyl octanoate**.

Materials:

- Glass plates or a spreadability apparatus
- Weight
- Ruler/caliper
- Test formulation

Procedure:

- **Sample Application:** Place a known amount (e.g., 1 g) of the formulation on the center of a glass plate.
- **Spreading:** Place a second glass plate on top and apply a standard weight (e.g., 100 g) for a specific duration (e.g., 1 minute).

- Measurement: Measure the diameter of the spread formulation.
- Comparison: Compare the spreadability of different formulations. A larger diameter indicates greater spreadability.

This protocol measures the resistance of a formulation to flow.

Objective: To characterize the rheological properties of a formulation.

Materials:

- Brookfield viscometer (or equivalent rotational rheometer)
- Appropriate spindle
- Test formulation

Procedure:

- Sample Preparation: Place the formulation in a suitable container.
- Measurement: Immerse the spindle in the formulation and measure the viscosity at different rotational speeds.
- Data Recording: Record the viscosity values (in centipoise, cP) at each speed. This can also help determine if the fluid is Newtonian, shear-thinning, or shear-thickening.

Sensory Evaluation Protocol

This protocol outlines a method for assessing the sensory characteristics of a topical formulation.

Objective: To evaluate the consumer-perceived attributes of a formulation with **octyl octanoate**.

Materials:

- Trained sensory panel ($n \geq 10$)

- Test and control formulations
- Standardized evaluation forms/software

Procedure:

- **Panelist Training:** Train panelists to identify and rate the intensity of specific sensory attributes (e.g., greasiness, smoothness, absorption, tackiness) on a standardized scale (e.g., 1-10).
- **Product Application:** Panelists apply a standardized amount of the formulation to a designated skin area.
- **Evaluation:** Panelists evaluate the sensory attributes at different time points (e.g., during application, immediately after, and after 5 minutes).
- **Data Collection and Analysis:** Collect the sensory scores and analyze the data to create a sensory profile for the formulation.

Caption: Sensory Evaluation Workflow.

Sample Formulation Protocol: Basic Emollient Cream

This protocol provides a starting point for creating a simple oil-in-water (O/W) cream incorporating **octyl octanoate**.

Table 3: Sample O/W Cream Formulation

Phase	Ingredient	INCI Name	% w/w
A	Deionized Water	Aqua	to 100
	Glycerin	Glycerin	
	Xanthan Gum	Xanthan Gum	
B	Octyl Octanoate	Octyl Octanoate	8.00
	Cetearyl Alcohol	Cetearyl Alcohol	
	Glyceryl Stearate SE	Glyceryl Stearate SE	
C	Preservative	(e.g., Phenoxyethanol)	q.s.

Procedure:

- Phase A: In the main beaker, disperse Xanthan Gum in Glycerin and then add Deionized Water. Heat to 75°C.
- Phase B: In a separate beaker, combine all Phase B ingredients and heat to 75°C.
- Emulsification: Add Phase B to Phase A with homogenization for 1-3 minutes.
- Cooling: Begin cooling the emulsion with gentle mixing.
- Phase C: At a temperature below 40°C, add the preservative.
- Final Adjustments: Adjust pH if necessary and mix until uniform.

Safety and Regulatory Information

Octyl octanoate is generally considered safe for use in cosmetic products. However, as with any raw material, it is essential to consult the manufacturer's Safety Data Sheet (SDS) for specific handling and safety information. Formulators should also ensure compliance with regional cosmetic regulations regarding ingredient concentrations and applications.

Conclusion

Octyl octanoate is a valuable emollient for skincare formulations, offering excellent moisturizing properties and a desirable sensory experience. The protocols provided in these application notes offer a framework for researchers and formulators to quantitatively assess the performance of **octyl octanoate** in their specific product applications. Through systematic evaluation of skin hydration, barrier function, and sensory attributes, the benefits of incorporating this versatile ingredient can be effectively substantiated.

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